

Part 1: The Gateway Intermediate: Synthesis of 2'-Hydroxy-2-ethyl-6-methoxychalcone

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Compound of Interest

Compound Name: 2-Ethyl-6-methoxybenzaldehyde

CAS No.: 909532-77-0

Cat. No.: B3301436

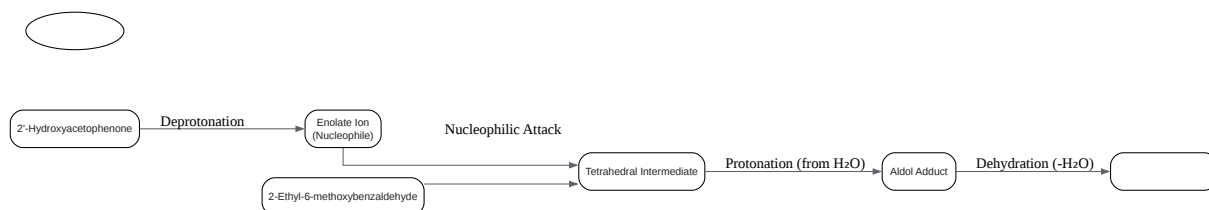
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The foundational step in this synthetic pathway is the Claisen-Schmidt condensation. This reaction is a robust method for forming carbon-carbon bonds, involving the base-catalyzed reaction between an aromatic aldehyde that lacks α -hydrogens (like **2-Ethyl-6-methoxybenzaldehyde**) and a ketone containing α -hydrogens (in this case, a 2'-hydroxyacetophenone).^{[4][5]}

Mechanism and Rationale

The reaction is initiated by a strong base, such as sodium hydroxide (NaOH) or potassium hydroxide (KOH), which deprotonates the α -carbon of the 2'-hydroxyacetophenone.^{[4][6]} This creates a highly nucleophilic enolate ion. The enolate then attacks the electrophilic carbonyl carbon of **2-Ethyl-6-methoxybenzaldehyde**. The resulting aldol addition product rapidly undergoes dehydration (elimination of a water molecule) to form the highly conjugated and stable chalcone structure.^{[4][7]} The presence of the 2'-hydroxyl group on the acetophenone is critical for the subsequent cyclization into the desired flavonoid scaffolds.

Diagram 1: Mechanism of Claisen-Schmidt Condensation



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Sources

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